

Allcorr (UNS N06610) material properties datasheet for researchers.

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Compound of Interest

Compound Name: Allcorr

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Allcorr (UNS N06610): A Technical Datasheet for Researchers

An In-depth Technical Guide on the Material Properties and Experimental Analysis of a High-Performance Nickel Alloy

Allcorr (UNS N06610) is a fully austenitic, non-age-hardenable nickel-based alloy engineered for exceptional performance in highly corrosive environments. This technical guide provides researchers, scientists, and drug development professionals with a summary of its material properties and standardized experimental protocols for its evaluation.

Chemical Composition

Allcorr is a nickel-chromium-molybdenum alloy. The high chromium content imparts excellent resistance to oxidizing environments, while molybdenum and tungsten provide resistance to reducing acids and localized corrosion, such as pitting and crevice corrosion. The chemical composition of **Allcorr** (UNS N06610) is detailed in Table 1.

Table 1: Chemical Composition of **Allcorr** (UNS N06610)

| Element | Content (wt%) |
|-----------------|---------------|
| Nickel (Ni) | Balance |
| Chromium (Cr) | 31.0 |
| Molybdenum (Mo) | 11.0 |
| Tungsten (W) | 2.0 |
| Iron (Fe) | 3.0 max |
| Manganese (Mn) | 1.0 max |
| Silicon (Si) | 0.10 max |
| Carbon (C) | 0.015 max |
| Cobalt (Co) | 2.0 max |
| Vanadium (V) | 0.50 max |
| Phosphorus (P) | 0.030 max |
| Sulfur (S) | 0.010 max |

Physical and Mechanical Properties

Allcorr exhibits a combination of high strength, ductility, and toughness. Its physical and typical room temperature mechanical properties are summarized in Tables 2 and 3, respectively. It is important to note that detailed mechanical properties at elevated temperatures are not readily available in the public domain and would likely require direct testing or consultation with the manufacturer.

Table 2: Physical Properties of **Allcorr** (UNS N06610)

| Property | Value |
|---|------------------------|
| Density | 8.69 g/cm ³ |
| Melting Range | 1320 - 1370 °C |
| Coefficient of Thermal Expansion (20-100°C) | 12.3 μm/m·°C |
| Thermal Conductivity (at 100°C) | 10.8 W/m·K |
| Modulus of Elasticity (at 20°C) | 206 GPa |
| Electrical Resistivity | 1.30 μΩ·m |

Table 3: Typical Room Temperature Mechanical Properties of **Allcorr** (UNS N06610)

| Property | Value |
|----------------------------------|---------------------|
| Yield Strength (0.2% Offset) | 345 MPa (50 ksi) |
| Tensile Strength | Not Specified |
| Elongation | > 50% |
| Impact Strength (Charpy V-Notch) | > 325 J (240 ft-lb) |
| Hardness | Not Specified |

Corrosion Resistance

Allcorr was developed for service in severe corrosive environments. It demonstrates superior resistance to a wide range of corrosive media, including pure acids, mixed acids, salts, and organic compounds. Its performance is noted to be superior to many other nickel-based alloys in oxidizing environments. While specific corrosion rate data is limited in publicly available literature, its general resistance characteristics are summarized in Table 4. For quantitative corrosion rate data, it is recommended to perform specific tests based on the intended application environment.

Table 4: General Corrosion Resistance of **Allcorr** (UNS N06610)

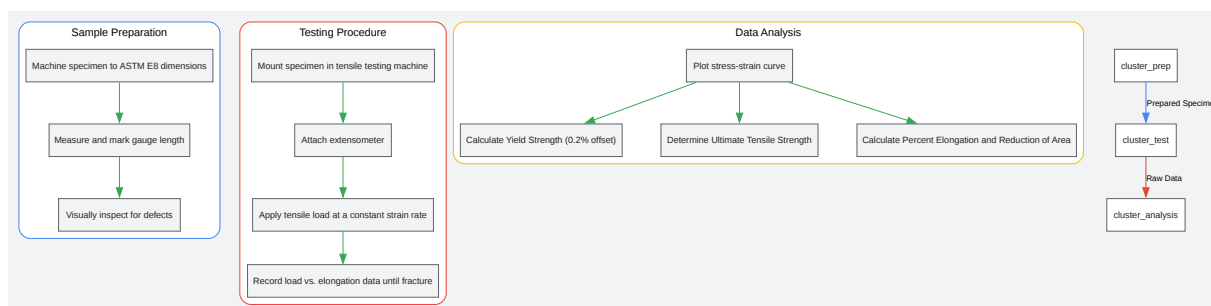
| Corrosive Environment | Resistance |
|---------------------------|----------------------|
| Acids | |
| Sulfuric Acid | Excellent |
| Hydrochloric Acid | Good to Excellent |
| Nitric Acid | Excellent |
| Phosphoric Acid | Excellent |
| Chloride Environments | |
| Pitting Corrosion | Excellent Resistance |
| Crevice Corrosion | Excellent Resistance |
| Stress Corrosion Cracking | Excellent Resistance |
| Other Media | |
| "Sour" Oil and Gas | Excellent |
| Seawater | Good |
| Organic Acids | Excellent |

Experimental Protocols

For researchers looking to conduct their own evaluation of **Allcorr** (UNS N06610), the following sections detail standardized experimental protocols for key material property tests.

Tensile Testing

Tensile testing provides information on the strength and ductility of a material. A standard methodology for nickel alloys is outlined in ASTM E8/E8M, "Standard Test Methods for Tension Testing of Metallic Materials."

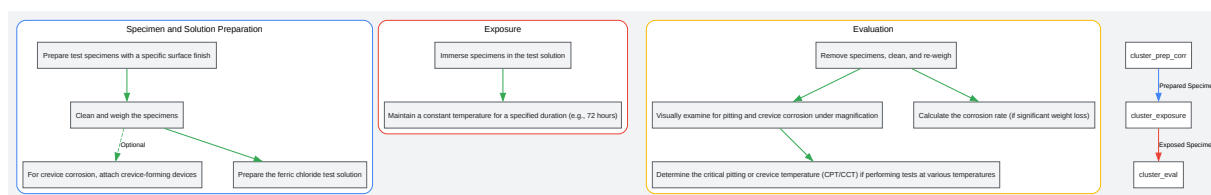
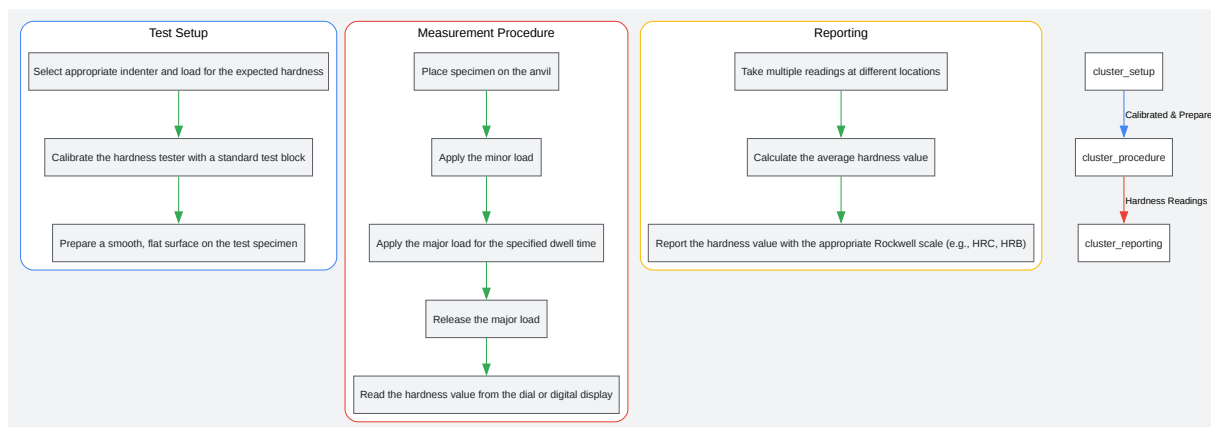


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Fig. 1: Standardized workflow for tensile testing of metallic materials.

Hardness Testing

Hardness testing measures a material's resistance to localized plastic deformation. Common methods for nickel alloys include Rockwell and Brinell hardness tests. The following diagram illustrates a generalized workflow for Rockwell hardness testing as per ASTM E18.



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- To cite this document: BenchChem. [Allcorr (UNS N06610) material properties datasheet for researchers.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166216#allcorr-uns-n06610-material-properties-datasheet-for-researchers]

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